

HPLC-FLD method for ergovaline detection in plant material

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Compound of Interest

Compound Name: *Ergovaline*

Cat. No.: *B115165*

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An advanced analytical technique, High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD), is widely utilized for the sensitive and selective quantification of **ergovaline** in plant materials. **Ergovaline**, a potent ergot alkaloid produced by endophytic fungi within certain grasses like tall fescue, is a significant concern in agriculture due to its toxicity to livestock. This application note provides a comprehensive overview and detailed protocols for the determination of **ergovaline** using HPLC-FLD.

Application Note

Introduction

Ergovaline is the primary toxin responsible for fescue toxicosis in cattle and other grazing animals, leading to significant economic losses.[1][2] Accurate quantification of **ergovaline** in forage and seed is crucial for managing livestock health and developing endophyte-infected grass cultivars with low toxicity. The inherent fluorescence of the **ergovaline** molecule makes HPLC with fluorescence detection an ideal analytical method, offering high sensitivity and selectivity.[3][4][5]

Principle of the Method

The method involves the extraction of **ergovaline** from a homogenized plant matrix, followed by cleanup to remove interfering substances. The purified extract is then injected into an HPLC system. The separation of **ergovaline** from other compounds is achieved on a reversed-phase

C18 column. The fluorescence detector is set at specific excitation and emission wavelengths to selectively detect and quantify **ergovaline**.

Experimental Protocols

Two primary extraction methods are detailed below: a traditional solvent extraction and a more modern QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Protocol 1: QuEChERS Extraction Method

This method, adapted from validated procedures, offers a rapid and efficient extraction and cleanup process.^{[1][2][6]}

1. Sample Preparation:

- Collect representative plant samples (e.g., tall fescue grass or seeds).^{[7][8]}
- Freeze-dry and grind the samples to a fine powder (e.g., 0.5 mm particle size).^{[3][4]}

2. Extraction:

- Weigh 0.5 g of the ground plant material into a 50 mL centrifuge tube.
- Add 5 mL of extraction solvent (2.1 mM ammonium carbonate/acetonitrile, 50/50, v/v).^{[1][6]}
- Vortex for 30 seconds and then mix on a rotary mixer for 30 minutes.^[1]
- Add 0.4 g of magnesium sulfate (MgSO_4) and 0.1 g of sodium chloride (NaCl).^[1]
- Immediately cap and vortex for 10 seconds, repeating four times over a 10-minute period.^[1]
- Centrifuge at 913 x g for 10 minutes.^[1]

3. Cleanup (Dispersive Solid-Phase Extraction - d-SPE):

- Transfer a 2.0 mL aliquot of the upper acetonitrile phase to a d-SPE tube containing appropriate sorbents.
- Vortex thoroughly and centrifuge.

4. Final Extract Preparation:

- Take a 2.0 mL aliquot of the cleaned extract and evaporate to dryness at 50 °C under a gentle stream of nitrogen.[\[1\]](#)
- Reconstitute the residue in a suitable volume of methanol (e.g., 0.5 mL).[\[9\]](#)
- Vortex, sonicate for 10 seconds, and centrifuge at 650 x g for 5 minutes.[\[9\]](#)
- Transfer the supernatant to an amber HPLC vial for analysis.[\[9\]](#)

Protocol 2: Traditional Solvent Extraction

This protocol is based on established methods for ergot alkaloid extraction.[\[3\]](#)[\[4\]](#)[\[10\]](#)

1. Sample Preparation:

- Prepare the plant material as described in Protocol 1.

2. Extraction:

- Weigh 1 g of ground sample into a suitable flask.
- Add 10 mL of 80% methanol.[\[3\]](#)[\[4\]](#)
- Shake or sonicate for an extended period (e.g., 2-48 hours) to ensure efficient extraction.[\[3\]](#)
[\[4\]](#) Light should be excluded during this process.[\[3\]](#)[\[10\]](#)
- Centrifuge the mixture and collect the supernatant.

3. Cleanup (Solid-Phase Extraction - SPE):

- The crude extract may require a cleanup step using a C18 SPE cartridge to remove interfering compounds.
- Condition the SPE cartridge with methanol followed by water.
- Load the extract and wash with a non-eluting solvent.

- Elute the **ergovaline** with a suitable solvent mixture (e.g., acetone/chloroform).[9]

4. Final Extract Preparation:

- Evaporate the eluate to dryness under nitrogen.
- Reconstitute the residue in methanol for HPLC analysis.

HPLC-FLD Analysis

Instrumentation:

- HPLC system with a binary pump, autosampler, column oven, and fluorescence detector.

Chromatographic Conditions:

Parameter	Value
Column	Brownlee SPP C18, 100 mm x 4.6 mm, 2.7 μ m[6] or equivalent
Guard Column	C18 guard column[6]
Mobile Phase A	30% Acetonitrile in 200 mg/L ammonium carbonate in water[6]
Mobile Phase B	100% Acetonitrile[6]
Flow Rate	1.8 mL/min[6] or 1.0 mL/min[5][11]
Column Temperature	35 °C[6] or 25 °C[11]
Injection Volume	20 μ L[12] or 60 μ L[11]
Fluorescence Detector	Excitation: 250 nm, Emission: 420 nm[5][6][9] or Excitation: 310 nm, Emission: 410 nm[12]

Gradient Elution Program (Example): A gradient program is typically used to achieve optimal separation. The specific gradient will depend on the column and system but generally involves increasing the proportion of Mobile Phase B over time.

Data Presentation

Method Validation Parameters:

The performance of the HPLC-FLD method for **ergovaline** should be thoroughly validated. The following table summarizes typical validation data from the literature.

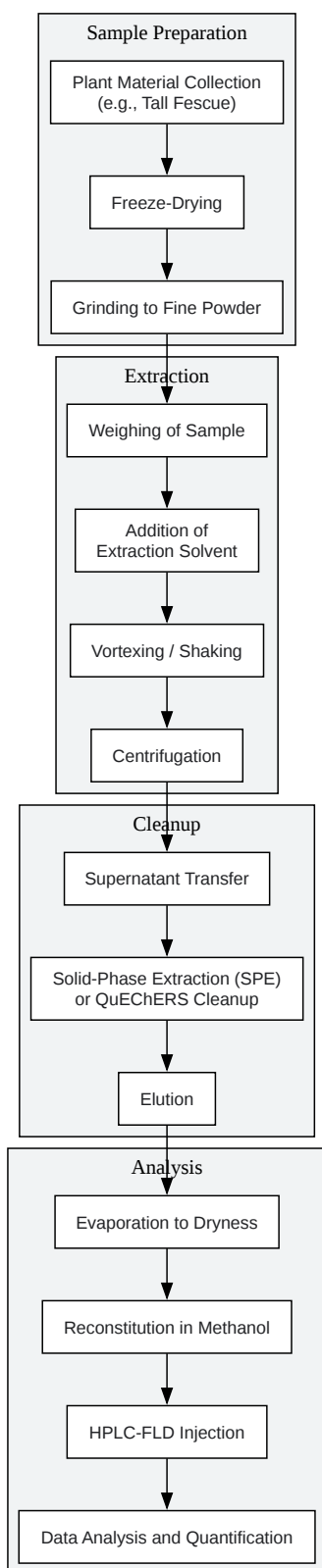
Parameter	Tall Fescue Seed	Tall Fescue Straw	Reference
Linearity (µg/kg)	100 - 3500	100 - 3500	[1] [2] [6]
Limit of Detection (LOD) (µg/kg)	37	30	[1] [2] [6]
Limit of Quantification (LOQ) (µg/kg)	100	100	[1] [2] [6]
Accuracy (%)	98	98	[1] [6]
Intra-day Precision (RSD %)	3.0	1.6	[1] [2] [6]
Inter-day Precision (RSD %)	3.8	1.0	[1] [2] [6]
Recovery (%)	91 - 101	91 - 101	[1] [2] [6]

Ergovaline Concentration in Plant Material:

The concentration of **ergovaline** can vary significantly depending on the plant species, endophyte strain, and environmental conditions.

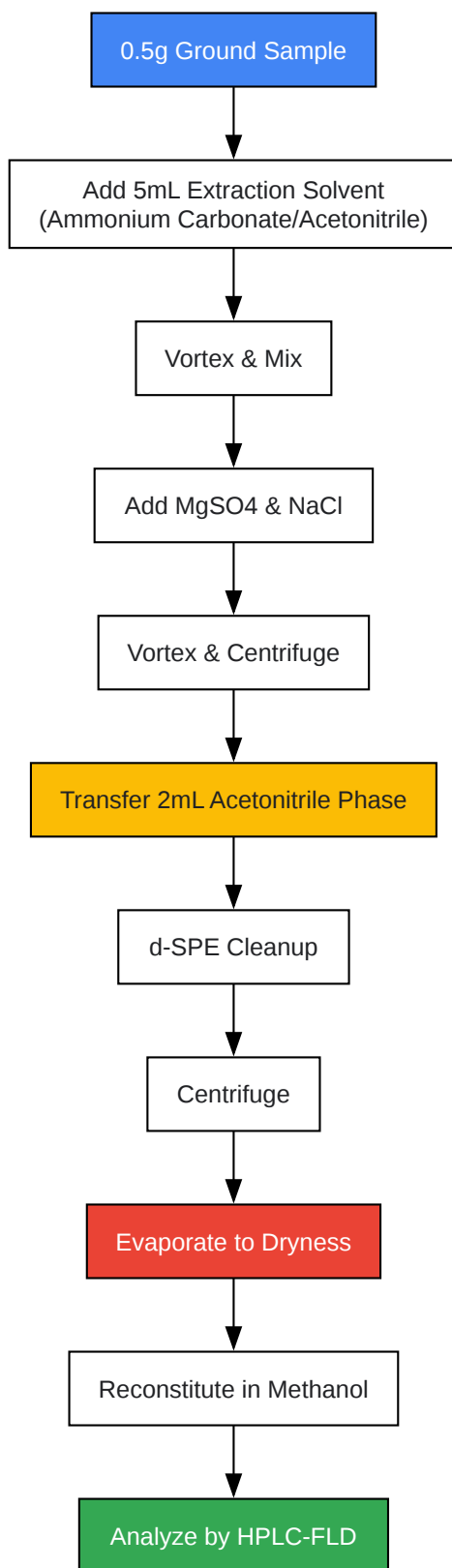
Plant Material	Ergovaline Concentration Range (µg/g dry matter)	Reference
Endophyte-infected Tall Fescue	0.24 - 3.48	[12]

Visualization



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Caption: Experimental workflow for **ergovaline** detection.



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Caption: QuEChERS method workflow.

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